

2,6-Dimethylquinoline solubility issues

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Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

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Physical & Chemical Properties

The following table summarizes the key identifiers and physical properties of **2,6-Dimethylquinoline**, which are fundamental for handling and experimental design.

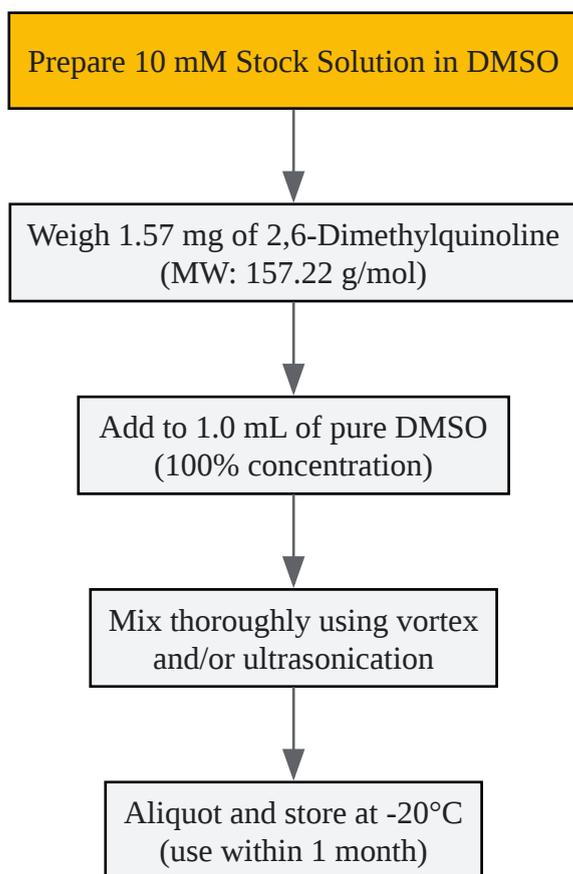
Property	Value	Reference
CAS Number	877-43-0	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₁ N	[1] [2] [3]
Molecular Weight	157.21 g/mol	[2] [3] [4]
Melting Point	57-60 °C	[1] [2] [3]
Boiling Point	266-267 °C	[5] [3]
Appearance	White to almost white powder or crystals	[2] [3]
pKa	5.46 (+1) at 25°C	[3]
Storage	Room temperature, inert atmosphere	[1] [3]

Solubility Data & Solution Preparation

A primary challenge with this compound is its limited solubility in water. The table below outlines its solubility in different solvents, which is critical for preparing stock solutions.

Solvent	Solubility	Notes / Application
DMSO	100 mg/mL (636.05 mM)	Standard for <i>in vitro</i> stock solutions; hygroscopic [6].
Water	Low	Hydrophobic nature limits aqueous solubility [7].
Ethanol	Soluble	Generally more soluble in organic solvents [7].
Acetone	Soluble	Generally more soluble in organic solvents [7].

For biological experiments, preparing a stock solution in DMSO is highly recommended. The workflow below outlines the process for preparing a 10 mM stock solution, which can be further diluted for experimental use.



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Troubleshooting Common Solubility Issues

Here are solutions to some frequently encountered problems:

- Problem: Precipitation in aqueous buffers
 - Solution: When adding a DMSO stock solution to an aqueous buffer (e.g., cell culture medium), ensure the final DMSO concentration is kept low (typically below 1%). This helps prevent the compound from crashing out of solution. For higher concentration requirements, consider using solubilizing agents.
- Problem: Low solubility for in vivo administration
 - Solution: For animal studies, you can use a corn oil vehicle. One documented protocol involves dissolving the compound in a small volume of DMSO first (e.g., 10%), then mixing it thoroughly with corn oil (e.g., 90%) to create a stable emulsion for administration [6].

- Problem: Clogging of HPLC systems or inaccurate concentration
 - Solution: Always filter the solution through a compatible microporous membrane (e.g., 0.45 μm or 0.22 μm) before injection into an HPLC system or before performing dilution series to ensure a particulate-free solution and accurate measurements.

Biological Activity & Experimental Notes

2,6-Dimethylquinoline is not just a simple solvent; it has documented biochemical activity that researchers must account for in their experiments.

- **Cytochrome P450 Inhibition:** This compound is a known inhibitor of cytochrome P450 enzymes, with a potent IC_{50} of **3.3 μM for CYP1A2** and a weaker IC_{50} of **480 μM for CYP2B6** [1] [6]. If your research involves these metabolic pathways, this inhibitory activity is a critical experimental variable.
- **Natural Source:** It is a chemical constituent found in the roots of *Peucedanum praeruptorum* [1] [6].

Frequently Asked Questions

What is the best way to store 2,6-Dimethylquinoline stock solutions?

For long-term stability, store the powder at room temperature. For DMSO stock solutions, aliquot and store at **-20°C for one month or -80°C for six months**. Avoid repeated freeze-thaw cycles to maintain stability [6].

The compound has turned light yellow to brown. Is it still usable?

Slight discoloration over time may occur. The compound has been described as "Light yellow to brown" in its solid form, which suggests some color variation might be normal [6]. However, for critical quantitative work, it is advisable to obtain a fresh sample or rely on the certificate of analysis for purity confirmation.

What personal protective equipment (PPE) should I use when handling the powder?

It is recommended to wear **gloves, safety glasses (eyeshadows), and an N95-type dust mask** to avoid inhalation or contact with skin and eyes [1].

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